

# physical characteristics of 6-(3-Pyridinyl)-5-hexynenitrile

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## Compound of Interest

Compound Name: 6-(3-Pyridinyl)-5-hexynenitrile

Cat. No.: B8668697

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## Technical Guide: 6-(3-Pyridinyl)-5-hexynenitrile

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**6-(3-Pyridinyl)-5-hexynenitrile** is a heterocyclic compound featuring a pyridine ring linked to a hexynenitrile moiety. This unique combination of a polar, aromatic pyridine ring and a linear, functionalized alkyne chain suggests potential applications in medicinal chemistry and materials science. The pyridine group is a common scaffold in numerous pharmaceuticals, while the nitrile and alkyne functionalities offer versatile handles for further chemical modifications and specific interactions.<sup>[1][2][3]</sup> This document provides a comprehensive overview of the known physical characteristics, a representative synthetic protocol, and a conceptual framework for the potential biological interactions of this molecule.

### Core Physical and Chemical Properties

Experimentally determined physical properties for **6-(3-Pyridinyl)-5-hexynenitrile** are not readily available in public databases. The data presented below includes fundamental computed properties and predicted values where available. For precise values of properties like melting and boiling points, experimental determination or the use of specialized predictive software would be necessary.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>2</sub>	ChemSynthesis Database
Molecular Weight	170.21 g/mol	ChemSynthesis Database
Predicted LogP	2.13	Mobei Chemical

## Representative Synthesis Protocol: Sonogashira Coupling

The synthesis of **6-(3-Pyridinyl)-5-hexynenitrile** can be achieved via a Sonogashira coupling reaction, a robust and widely used method for forming carbon-carbon bonds between sp<sup>2</sup> and sp hybridized carbon atoms.<sup>[4][5][6][7]</sup> The following is a representative experimental protocol adapted from the synthesis of similar pyridinyl-alkyne compounds.<sup>[6]</sup>

Reaction: Coupling of 3-bromopyridine with 5-hexynenitrile.

Materials:

- 3-Bromopyridine
- 5-Hexynenitrile
- Palladium trifluoroacetate (Pd(CF<sub>3</sub>COO)<sub>2</sub>)
- Triphenylphosphine (PPh<sub>3</sub>)
- Copper(I) iodide (CuI)
- Triethylamine (Et<sub>3</sub>N)
- Dimethylformamide (DMF)

Procedure:

- To a 10 mL round-bottomed flask, add Pd(CF<sub>3</sub>COO)<sub>2</sub> (2.5 mol%), PPh<sub>3</sub> (5.0 mol%), and CuI (5.0 mol%).

- Evacuate the flask and backfill with nitrogen gas. Repeat this cycle three times to ensure an inert atmosphere.
- Add 2.0 mL of anhydrous DMF to the flask and stir the mixture for 30 minutes at room temperature.
- To this mixture, add 3-bromopyridine (0.5 mmol), 5-hexynenitrile (0.6 mmol), and triethylamine (1 mL).
- Heat the reaction mixture to 100°C and reflux for 3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The crude product can be purified by column chromatography on silica gel to yield **6-(3-Pyridinyl)-5-hexynenitrile**.

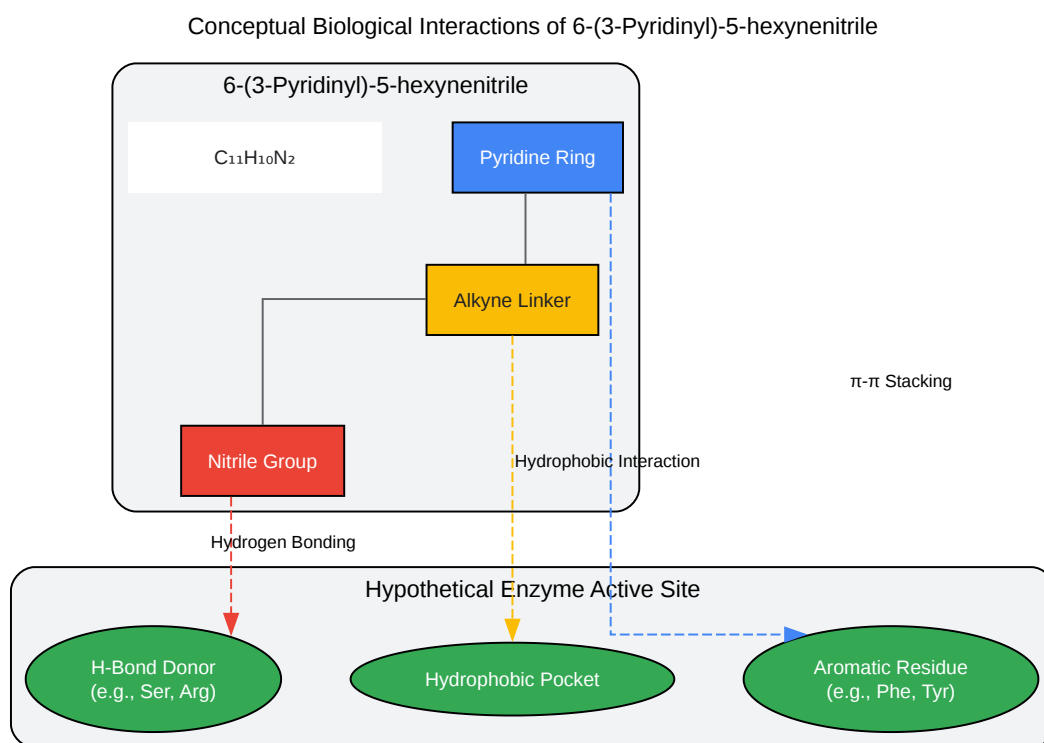
## Potential Biological Significance and Interactions

While specific biological activities of **6-(3-Pyridinyl)-5-hexynenitrile** have not been reported, its structural motifs—the pyridine ring and the nitrile group—are recognized pharmacophores in drug discovery.<sup>[8][9][10][11]</sup>

The pyridine ring is a privileged scaffold in medicinal chemistry, found in drugs with a wide range of activities, including effects on the central nervous system.<sup>[2]</sup>

The nitrile group is a versatile functional group that can act as a hydrogen bond acceptor, a bioisostere for carbonyl or hydroxyl groups, and can enhance binding affinity to biological targets.<sup>[8][9][10]</sup> Its incorporation into drug candidates has been shown to improve pharmacokinetic profiles.<sup>[8][10]</sup> For instance, the nitrile moiety can participate in interactions with active site residues of enzymes, such as serine or arginine, or form water-bridged hydrogen bonds.<sup>[8][9]</sup>

Below is a conceptual diagram illustrating the potential interactions of **6-(3-Pyridinyl)-5-hexynenitrile** within a hypothetical enzyme active site, highlighting the roles of its key functional groups.



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Figure 1: Conceptual diagram of potential biological interactions.

This diagram illustrates how the nitrile group could act as a hydrogen bond acceptor, the pyridine ring could engage in  $\pi$ - $\pi$  stacking with aromatic amino acid residues, and the aliphatic chain could fit into a hydrophobic pocket of a protein target.

## Conclusion

**6-(3-Pyridinyl)-5-hexynenitrile** is a molecule with significant potential for further investigation in drug discovery and materials science. While experimental data on its physical properties are lacking, its synthesis is accessible through established methods like the Sonogashira coupling. The presence of the pyridine and nitrile functionalities suggests that this compound could exhibit interesting biological activities, warranting future studies to explore its potential as a lead compound in various therapeutic areas.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Pyridine alkaloids with activity in the central nervous system - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Sonogashira Coupling [organic-chemistry.org]
- 5. Sonogashira Reaction of Aryl and Heteroaryl Halides with Terminal Alkynes Catalyzed by a Highly Efficient and Recyclable Nanosized MCM-41 Anchored Palladium Bipyridyl Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes [scirp.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
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